

Essential Safety and Operational Guidance for 4-(Trifluoromethyl)-dl-phenylalanine

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)-dl-phenylalanine

Cat. No.: B083494

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This document provides immediate, essential safety and logistical information for handling **4-(Trifluoromethyl)-dl-phenylalanine** (CAS RN: 14091-16-8). The following procedures and data are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting, minimizing risk and ensuring operational efficiency.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Trifluoromethyl)-dl-phenylalanine is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Immediate and appropriate use of Personal Protective Equipment (PPE) is mandatory to mitigate these risks.

PPE Item	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator (e.g., N95) or higher.	To prevent inhalation of the powdered compound, which can cause respiratory irritation. [1][3]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against airborne particles and accidental splashes that can cause serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact, which can cause irritation.[1][4]
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To minimize skin exposure to the chemical.[1][3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1][6]
- Prepare all necessary equipment (spatulas, weigh boats, solvents, etc.) before handling the compound.
- Decontaminate the work surface before and after use.

2. Weighing and Aliquoting:

- Don all required PPE as specified in the table above.

- Carefully weigh the desired amount of the powdered compound on a calibrated analytical balance within the fume hood.
- Avoid generating dust during transfer.^{[5][6]} Use a spatula to gently transfer the solid.
- Close the primary container tightly immediately after use.

3. Dissolution and Use:

- Add the solvent to the vessel containing the weighed compound slowly to avoid splashing.
- If sonication or heating is required for dissolution, ensure the vessel is appropriately sealed or capped to prevent aerosolization.
- Clearly label all solutions with the chemical name, concentration, date, and your initials.

4. Spill Management:

- In case of a minor spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.^{[5][7]}
- Clean the spill area with an appropriate solvent and decontaminating solution.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

- Chemical Waste: Dispose of unused **4-(Trifluoromethyl)-dl-phenylalanine** and any solutions containing it as hazardous chemical waste.^{[5][7]} Do not dispose of it down the drain.^[8]
- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, weigh boats, and paper towels, must be disposed of in a designated hazardous waste container.^[5]
- Container Disposal: Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. Decontaminated containers can then be disposed of according to laboratory guidelines.^[5]

- Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)[\[9\]](#)

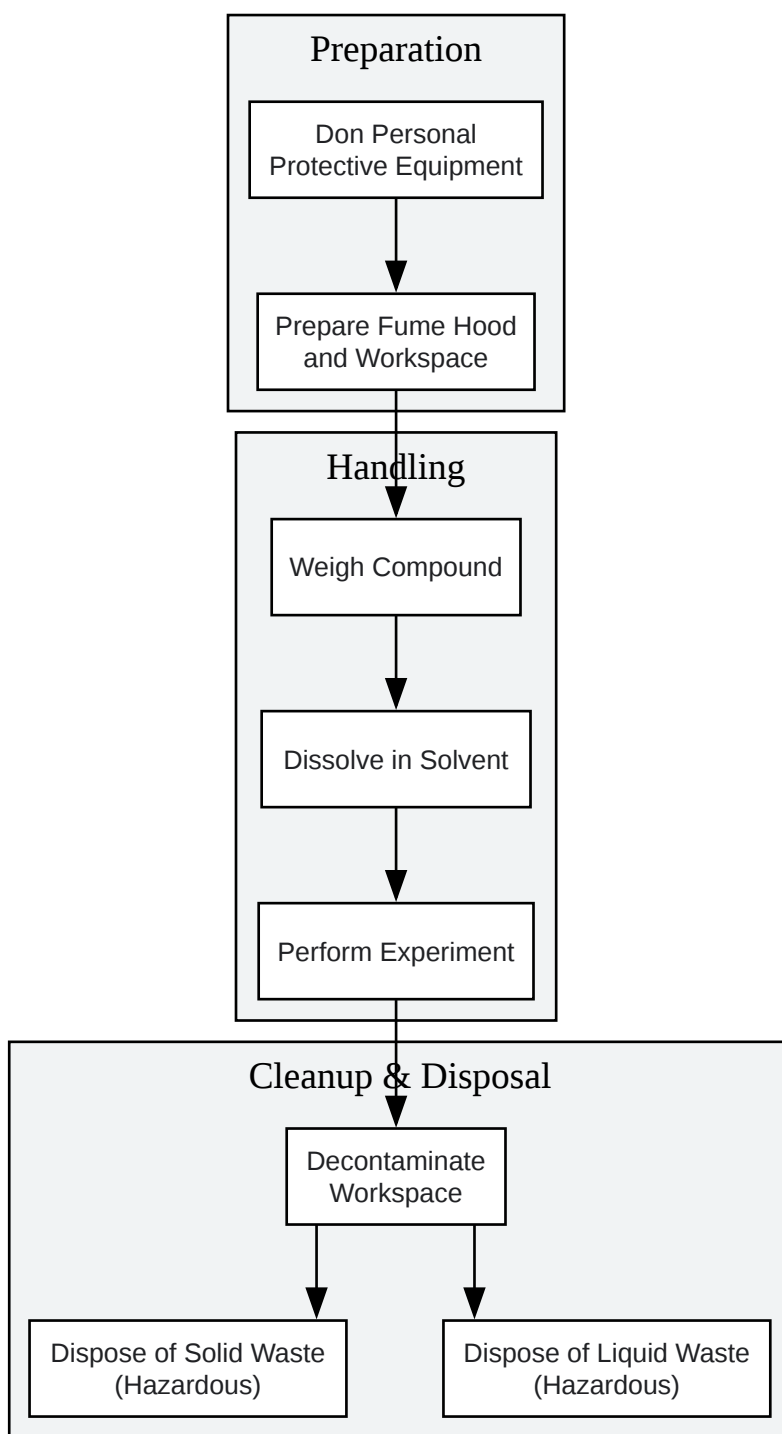
Chemical and Physical Data

Property	Value
Molecular Formula	C10H10F3NO2
Molecular Weight	233.19 g/mol [2]
Appearance	White to off-white powder
CAS Number	14091-16-8 [10]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)[\[7\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[7\]](#) Remove contaminated clothing.[\[6\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[1\]](#)[\[7\]](#) Remove contact lenses if present and easy to do. [\[1\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[1\]](#)[\[7\]](#) Seek immediate medical attention.

Experimental Workflow



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Caption: Workflow for handling **4-(Trifluoromethyl)-dl-phenylalanine**.

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